

In-Depth Technical Guide: Methyl 4-amino-5-thiazolecarboxylate Safety Data Sheet (SDS)

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Compound of Interest

Compound Name:	Methyl 4-amino-5-thiazolecarboxylate
Cat. No.:	B1316221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Methyl 4-amino-5-thiazolecarboxylate** (CAS No: 53350-08-0). Due to the limited availability of a complete, officially published Safety Data Sheet (SDS) for this specific compound, this document combines the known hazard classifications from authoritative sources with extrapolated data from structurally similar compounds. All data not specific to **Methyl 4-amino-5-thiazolecarboxylate** is clearly marked as such to ensure accurate risk assessment.

Section 1: Chemical Identification and Physical Properties

Methyl 4-amino-5-thiazolecarboxylate is a heterocyclic compound with the molecular formula C₅H₆N₂O₂S. It is recognized for its role as a potential building block in pharmaceutical synthesis.

Property	Value	Source
Molecular Weight	158.18 g/mol	PubChem
Molecular Formula	C ₅ H ₆ N ₂ O ₂ S	PubChem
IUPAC Name	methyl 4-aminothiazole-5-carboxylate	PubChem
CAS Number	53350-08-0	PubChem
Appearance	Data not available (Likely a solid)	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-

Section 2: Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 4-amino-5-thiazolecarboxylate** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

GHS Pictograms:



Signal Word:Warning

Section 3: Toxicological Information

Quantitative toxicological data for **Methyl 4-amino-5-thiazolecarboxylate** is not readily available. The following table includes data from a closely related compound, Ethyl 2-amino-1,3-thiazole-4-carboxylate, and should be used for estimation purposes only.

Test	Species	Route	Value	Compound
Acute Toxicity (Oral)	-	Oral	Category 4	Ethyl 2-amino-1,3-thiazole-4-carboxylate[1]

Section 4: Fire and Reactivity Data

Specific fire and reactivity data for **Methyl 4-amino-5-thiazolecarboxylate** is unavailable. The information below is based on general data for similar chemical compounds.

Property	Value
Flash Point	Data not available
Autoignition Temperature	Data not available
Flammability Limits	Data not available
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.[1]
Hazardous Combustion Products	Carbon oxides, Nitrogen oxides (NO _x), Sulfur oxides.
Reactivity	Stable under normal conditions. Avoid contact with strong oxidizing agents.

Section 5: Exposure Controls and Personal Protection

As no official occupational exposure limits have been established, stringent adherence to standard laboratory safety protocols is required.

Control	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear nitrile or other appropriate chemical-resistant gloves and a lab coat.
Respiratory Protection	If dusts or aerosols are generated, use a NIOSH-approved respirator.

Section 6: Experimental Protocols

Detailed experimental protocols for the safety testing of **Methyl 4-amino-5-thiazolecarboxylate** are not published. The following are generalized methodologies for key toxicological and physical hazard assessments.

Acute Oral Toxicity (LD50) - Up-and-Down Procedure (UDP)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Methodology (OECD Guideline 425):
 - A single animal (typically a rat) is dosed at a starting level just below the estimated LD50.
 - If the animal survives, the dose for the next animal is increased by a fixed factor.
 - If the animal dies, the dose for the next animal is decreased by the same factor.
 - This sequential dosing continues until a stopping criterion is met (e.g., a number of reversals in outcome).
 - The LD50 is then calculated using a maximum likelihood method.

Skin Irritation/Corrosion - In Vitro Reconstructed Human Epidermis (RhE) Test

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Methodology (OECD Guideline 439):
 - A three-dimensional human epidermis model is used, which consists of normal, human-derived epidermal keratinocytes.
 - The test chemical is applied topically to the surface of the skin tissue.
 - After a defined exposure period, the chemical is removed, and the tissue is rinsed.
 - Cell viability is measured, typically using an MTT assay, which assesses mitochondrial activity.
 - A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Flash Point Determination - Closed-Cup Method

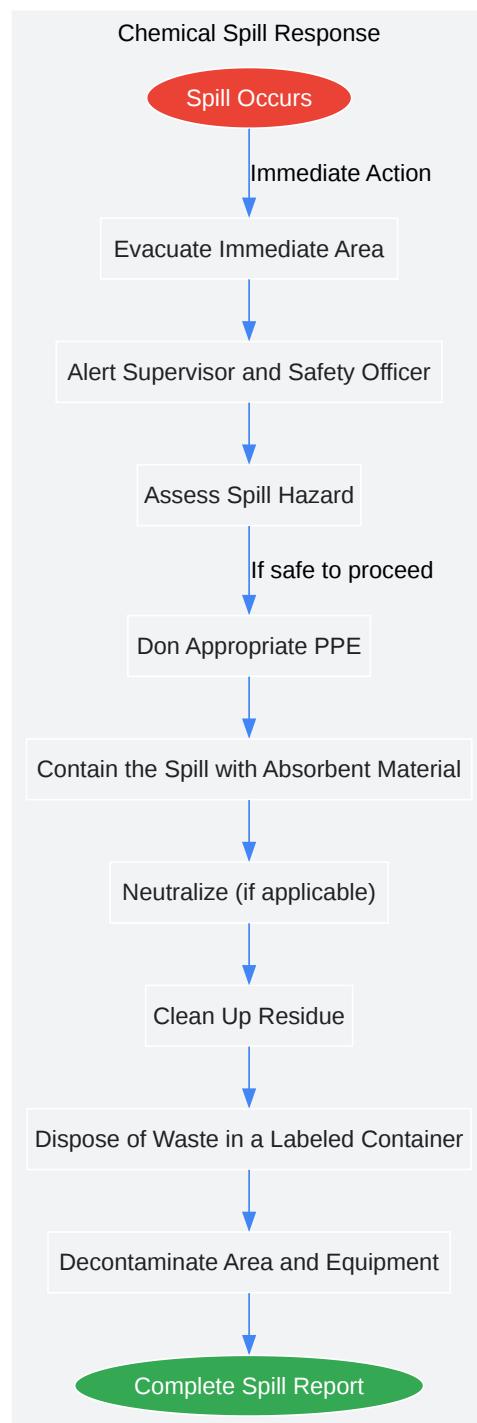
- Objective: To determine the lowest temperature at which a volatile substance can vaporize to form an ignitable mixture in air.
- Methodology (e.g., Pensky-Martens Closed-Cup Tester):
 - A sample of the substance is placed in a test cup, and the cup is sealed with a lid.
 - The sample is heated at a slow, constant rate while being stirred.
 - An ignition source is directed into the cup at regular temperature intervals.
 - The flash point is the lowest temperature at which the vapor ignites.

Section 7: Handling, Storage, and Disposal

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

Section 8: Visualized Workflows and Relationships

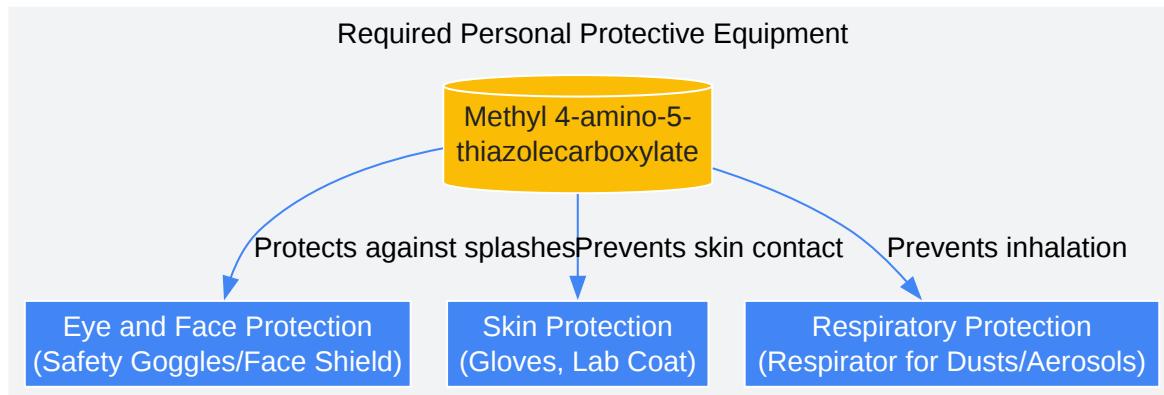
Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

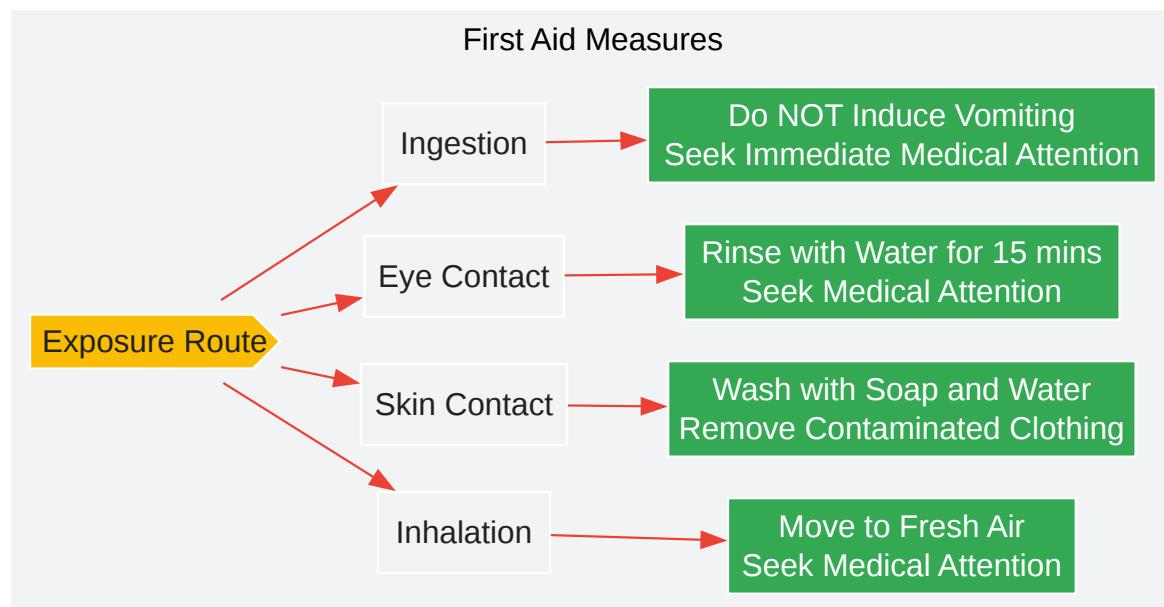
Personal Protective Equipment (PPE) for Handling



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Caption: Recommended PPE for handling the compound.

First Aid Procedures for Exposure



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Caption: First aid procedures for different exposure routes.

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References

- 1. fishersci.com [fishersci.com]
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